

An In-depth Technical Guide to Dodicin: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Dodicin*

Cat. No.: *B1208513*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodicin, also known by its IUPAC name 2-[2-[2-(dodecylamino)ethylamino]ethylamino]acetic acid, is an amphoteric surfactant with a long alkyl chain, conferring it surface-active properties and antimicrobial capabilities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Dodicin**, tailored for professionals in research and drug development. While specific experimental data for **Dodicin** is limited in publicly available literature, this guide consolidates computed data and general knowledge of related amphoteric surfactants to offer a thorough understanding of this compound.

Chemical Structure and Identification

Dodicin is characterized by a hydrophilic head containing both a carboxylic acid group and multiple amine functionalities, and a hydrophobic dodecyl tail. This amphoteric nature is central to its properties and functions.

Synonyms:

- N-(2-[[2-(Dodecylamino)ethyl]amino]ethyl)glycine
- Dodecyl-di(aminoethyl)glycine

- Ampholan
- Lauryl diethylenediaminoglycine

Chemical Identifiers:

- CAS Number (Free Base): 6843-97-6[1][2][3][4]
- CAS Number (Hydrochloride Salt): 18205-85-1[3]
- Molecular Formula: C18H39N3O2[4]

Physicochemical Properties

The physicochemical properties of **Dodicin** are crucial for understanding its behavior in various formulations and biological systems. The data presented below is primarily based on computational models due to a lack of extensive experimental studies.

Property	Value	Source
Molecular Weight	329.52 g/mol	PubChem (Computed)[4]
Predicted logP	1.8	PubChem (Computed)[4]
Hydrogen Bond Donors	4	PubChem (Computed)[4]
Hydrogen Bond Acceptors	5	PubChem (Computed)[4]
Rotatable Bond Count	19	PubChem (Computed)
Topological Polar Surface Area	78 Å ²	PubChem (Computed)
pKa (Predicted)	Acidic: ~4-5, Basic: ~9-10	(Estimated based on similar structures)
Solubility	Soluble in water and polar organic solvents.	(General property of similar surfactants)

Biological Activity and Mechanism of Action

Dodacin is known for its broad-spectrum antimicrobial activity, functioning as a bactericide and fungicide.[3] As an amphoteric surfactant, its mechanism of action is primarily attributed to the disruption of microbial cell membranes.

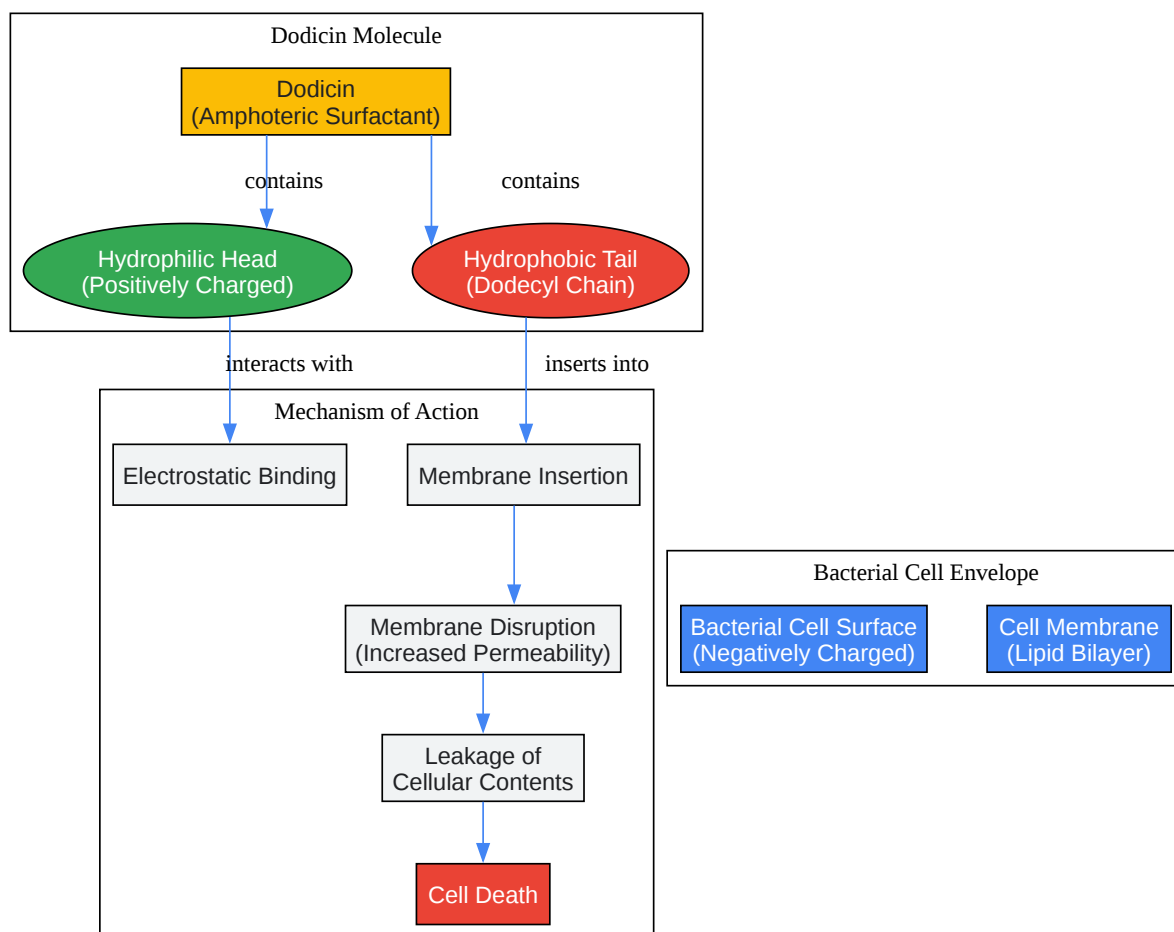
Antimicrobial Spectrum

While specific Minimum Inhibitory Concentration (MIC) values for **Dodacin** against a wide range of microorganisms are not readily available in the literature, amphoteric surfactants of this class are known to be effective against both Gram-positive and Gram-negative bacteria, as well as fungi.

Proposed Mechanism of Action

The antimicrobial action of **Dodacin**, like other amphoteric surfactants, is believed to involve a multi-step process targeting the integrity of the microbial cell envelope.

- **Electrostatic Interaction and Binding:** The positively charged amine groups of **Dodacin** at physiological pH are attracted to the negatively charged components of the microbial cell surface, such as teichoic acids in Gram-positive bacteria and lipopolysaccharides (LPS) in Gram-negative bacteria. This initiates the binding of the surfactant to the cell.
- **Membrane Insertion and Disruption:** The hydrophobic dodecyl tail of **Dodacin** inserts into the lipid bilayer of the cell membrane. This disrupts the ordered structure of the membrane, leading to increased permeability.
- **Leakage of Cellular Contents:** The compromised membrane integrity results in the leakage of essential intracellular components, such as ions, metabolites, and nucleic acids, ultimately leading to cell death.



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Proposed mechanism of **Dodecin**'s antimicrobial action.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Dodacin** are not widely published. The following are representative methodologies based on general procedures for similar amphoteric surfactants.

Representative Synthesis of N-(2-((2-(dodecylamino)ethyl)amino)ethyl)glycine

This synthesis is a two-step process involving the formation of the alkylated diethylenetriamine intermediate followed by carboxymethylation.

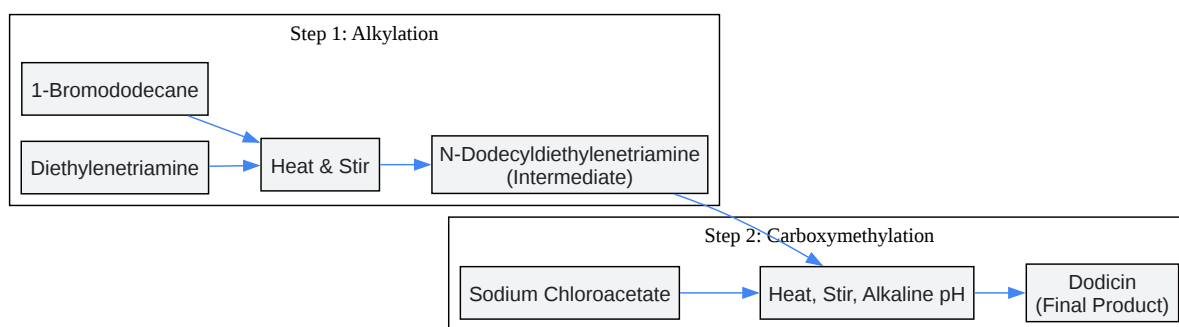
Step 1: Synthesis of N-Dodecyldiethylenetriamine

- In a reaction vessel equipped with a stirrer, condenser, and dropping funnel, place an excess of diethylenetriamine.
- Heat the diethylenetriamine to a specified temperature (e.g., 80-100 °C).
- Slowly add 1-bromododecane or 1-chlorododecane to the heated diethylenetriamine with continuous stirring.
- After the addition is complete, continue the reaction for several hours to ensure complete alkylation.
- After cooling, the reaction mixture is neutralized with a base (e.g., NaOH) to free the amine.
- The product is then purified by vacuum distillation to isolate N-dodecyldiethylenetriamine.

Step 2: Carboxymethylation to form **Dodacin**

- Dissolve the purified N-dodecyldiethylenetriamine in a suitable solvent (e.g., water or a water/alcohol mixture).
- Add an aqueous solution of sodium chloroacetate to the reaction mixture.
- Heat the mixture and maintain it at a specific temperature (e.g., 80-90 °C) for several hours while stirring. The pH should be maintained in the alkaline range (e.g., pH 9-11) by the addition of a base like sodium hydroxide.

- Monitor the reaction progress by measuring the chloride ion concentration.
- Upon completion, the reaction mixture is cooled, and the pH is adjusted to the isoelectric point of **Dodiciin** to facilitate its precipitation.
- The precipitated product is then filtered, washed with cold water, and dried.



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